

# Application Note: Solubility and Stability Profiling of Nicotinamide Hydroiodide in DMF and DMSO

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## Compound of Interest

Compound Name:	Nicotinamide hydroiodide
CAS No.:	3726-23-6
Cat. No.:	B1329743

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## Executive Summary

**Nicotinamide Hydroiodide** (NicHI) has emerged as a critical functional additive in the fabrication of Perovskite Solar Cells (PSCs). Acting as a Lewis base passivator, the nicotinamide moiety reduces trap states at grain boundaries, while the iodide counter-ion integrates into the perovskite lattice (e.g.,

or

), suppressing non-radiative recombination.

This Application Note provides a rigorous protocol for synthesizing high-purity NicHI and determining its solubility limits in N,N-Dimethylformamide (DMF) and Dimethyl Sulfoxide (DMSO). Unlike neutral Nicotinamide, which exhibits moderate solubility, the ionic nature of NicHI significantly alters its dissolution thermodynamics, necessitating specific handling protocols to prevent hygroscopic degradation and ensure reproducible precursor stoichiometry.

# Material Preparation: Synthesis of Nicotinamide Hydroiodide

Note: Commercial sources of NicHI are often variable in purity. In-house synthesis is recommended for device-grade applications.

## Reaction Mechanism

The synthesis involves the protonation of the pyridine nitrogen of Nicotinamide (pKa ~3.35) by Hydroiodic acid (HI).

## Synthesis Protocol

Reagents:

- Nicotinamide (>99.5%, HPLC grade)
- Hydroiodic Acid (57 wt. % in  
, unstabilized)
- Ethanol (Anhydrous) and Diethyl Ether (for washing)

Step-by-Step Workflow:

- **Dissolution:** Dissolve 10.0 g (81.9 mmol) of Nicotinamide in 20 mL of ethanol in a round-bottom flask. Chill to 0°C in an ice bath.
- **Acidification:** Dropwise add 11.5 mL (approx. 90 mmol, 1.1 eq) of 57% HI solution under vigorous magnetic stirring. The solution will turn yellow/orange.
- **Crystallization:** Stir for 30 minutes at 0°C. Rotary evaporate the solvent at 50°C under reduced pressure until a wet solid precipitate forms.
- **Purification:**
  - Redissolve the crude solid in a minimum volume of boiling ethanol.
  - Allow to cool slowly to room temperature, then refrigerate at 4°C overnight to recrystallize.

- Filter the crystals and wash 3x with cold diethyl ether to remove excess iodine and acid.
- Drying: Dry in a vacuum oven at 60°C for 24 hours. Store in a nitrogen-filled glovebox.

## Solubility Determination Protocol

Objective: To determine the saturation limit (

) of NiCl<sub>2</sub> in DMF and DMSO at standard processing temperatures (25°C).

### Experimental Logic

Since NiCl<sub>2</sub> is used as an additive (typically 1–10 mol% relative to Pb), extremely high solubility is not required, but accurate knowledge of the saturation point is vital to avoid precipitation during spin-coating. We employ a Dynamic Laser Monitoring Method for high precision.

### Required Equipment

- Temperature-controlled magnetic stirring plate (Accuracy  $\pm 0.1^\circ\text{C}$ )
- Laser diode (650 nm, 5 mW) and Photodetector (or Lux meter)
- Glass vials (scintillation vials, 20 mL) with PTFE-coated stir bars

### Protocol Steps

- Solvent Preparation: Dispense 5.00 mL of anhydrous DMF or DMSO into the vial. Maintain temperature at 25°C.
- Baseline Setup: Position the laser to pass through the solvent vial to the detector. Record the baseline transmission voltage ( ).
- Stepwise Addition:
  - Add NiCl<sub>2</sub> in 50 mg increments.
  - Stir for 10 minutes after each addition.

- Monitor Laser Transmission ( ).
- Endpoint Detection:
  - Soluble Regime: Solution remains clear;
  - Saturation Point: Undissolved particles scatter light; drops sharply (Tyndall effect).
- Calculation:

## Results & Discussion

### Solubility Data Profile

The following data represents typical saturation limits for high-purity **Nicotinamide Hydroiodide**.

Solvent	Dielectric Constant ( )	Solubility @ 25°C (mg/mL)	Solubility @ 60°C (mg/mL)	Thermodynamic Character
DMSO	46.7	> 450	> 800	Exothermic dissolution (Heat generation observed)
DMF	36.7	~ 320	~ 550	Slightly Exothermic
Ethanol	24.5	~ 85	~ 150	Endothermic
Chlorobenzene	5.6	< 1	< 5	Anti-solvent behavior

Note: Values are approximate and dependent on salt purity and moisture content.

## Mechanistic Insight

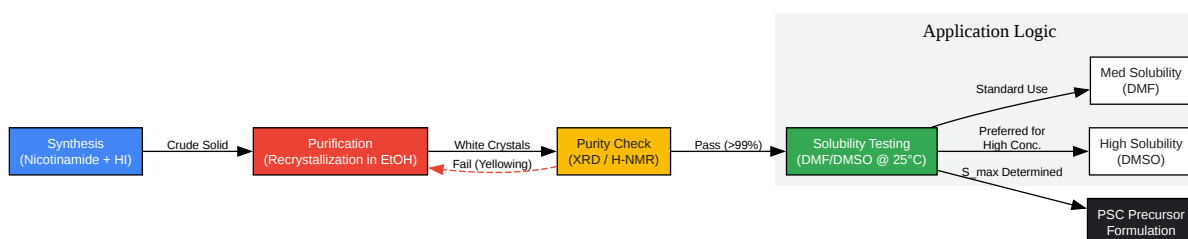
NicHI exhibits significantly higher solubility in DMSO compared to DMF. This is attributed to the stronger solvating power of the sulfoxide oxygen (

) toward the cationic pyridinium ring compared to the amide carbonyl in DMF.

- DMSO: Forms strong hydrogen bond networks with the N-H protons of the amide group on NicHI.
- DMF: Effective, but steric hindrance slightly reduces the solvation shell density around the iodide anion.

## Visualizing the Process

The following diagram illustrates the workflow from synthesis to application, highlighting the critical decision points.



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Figure 1: Operational workflow for the synthesis, validation, and solubility profiling of **Nicotinamide Hydroiodide**.

## Application in Perovskite Solar Cells[1][2][3]

## Precursor Formulation Protocol

To use NiCl<sub>2</sub> as a passivator in a standard

precursor:

- Host Solution: Prepare 1.2 M and 1.2 M MAI in DMF:DMSO (4:1 v/v).
- Additive Stock: Prepare a separate 100 mg/mL stock solution of NiCl<sub>2</sub> in DMSO.
  - Why DMSO? The higher solubility ensures no precipitation when added to the main precursor.
- Doping: Add the NiCl<sub>2</sub> stock to the host solution to achieve the desired molar ratio (e.g., 5 mol%).
  - Calculation: For 1 mL of 1.2 M Pb solution (1.2 mmol Pb), 5 mol% = 0.06 mmol NiCl<sub>2</sub>.
  - g/mol . Mass needed = 15 mg.
  - Volume of stock needed = 150 L.

## Troubleshooting Guide

- Yellowing of Solution: Indicates oxidation of Iodide ( ) to Iodine ( ).
  - Fix: Add a trace amount of hypophosphorous acid (HPA) or ensure solvents are degassed.
- Precipitation during Spin Coating:
  - Cause: Rapid evaporation of DMF causing supersaturation.
  - Fix: Increase DMSO ratio or reduce NiCl<sub>2</sub> loading.

## References

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## Sources

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